

An In-depth Technical Guide to Sodium Hexanitrocobaltate(III)

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Compound of Interest

Compound Name: Sodium hexanitrocobaltate(III)

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This technical guide provides a comprehensive overview of the chemical formula, structure, and synthesis of **sodium hexanitrocobaltate(III)**, a significant coordination compound in both analytical chemistry and organic synthesis.

Chemical Formula and Nomenclature

Sodium hexanitrocobaltate(III) is an inorganic coordination compound with the chemical formula $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$.^[1] Its systematic IUPAC name is sodium hexanitritocobaltate(III). It is also commonly known by the synonyms sodium cobaltinitrite and cobalt(III) sodium nitrite. The compound consists of three sodium cations (Na^+) and a complex anion, $[\text{Co}(\text{NO}_2)_6]^{3-}$.

Structural Properties

The hexanitrocobaltate(III) anion, $[\text{Co}(\text{NO}_2)_6]^{3-}$, features a central cobalt(III) ion. This central ion is octahedrally coordinated by six nitrite (NO_2^-) ligands. In this arrangement, the nitrogen atom of each nitrite ligand is bonded to the cobalt center.

While the crystal structure of **sodium hexanitrocobaltate(III)** has been determined by X-ray diffraction, specific bond lengths and angles were not available in the public domain resources accessed for this guide. The key crystallographic study was performed at both 293 K and 10 K. The study confirmed a slightly distorted octahedral geometry for the $[\text{Co}(\text{NO}_2)_6]^{3-}$ anion.

Structural Parameter	Value	Reference
Coordination Geometry	Octahedral	
Bond Lengths		
Co-N	Data not available	
N-O	Data not available	
Bond Angles		
N-Co-N	Data not available	
O-N-O	Data not available	

Experimental Protocol: Synthesis of Sodium Hexanitrocobaltate(III)

The synthesis of **sodium hexanitrocobaltate(III)** involves the oxidation of a cobalt(II) salt in the presence of an excess of sodium nitrite. The following protocol is a consolidated representation of common laboratory procedures.

Materials:

- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) or Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium nitrite (NaNO_2)
- Glacial acetic acid (CH_3COOH)
- Ethanol (95%)
- Distilled water

Procedure:

- Preparation of the Nitrite Solution: Dissolve an excess of sodium nitrite (e.g., 5 grams) in a minimal amount of distilled water (e.g., 5 mL). Gentle heating can aid in the dissolution of the

sodium nitrite.

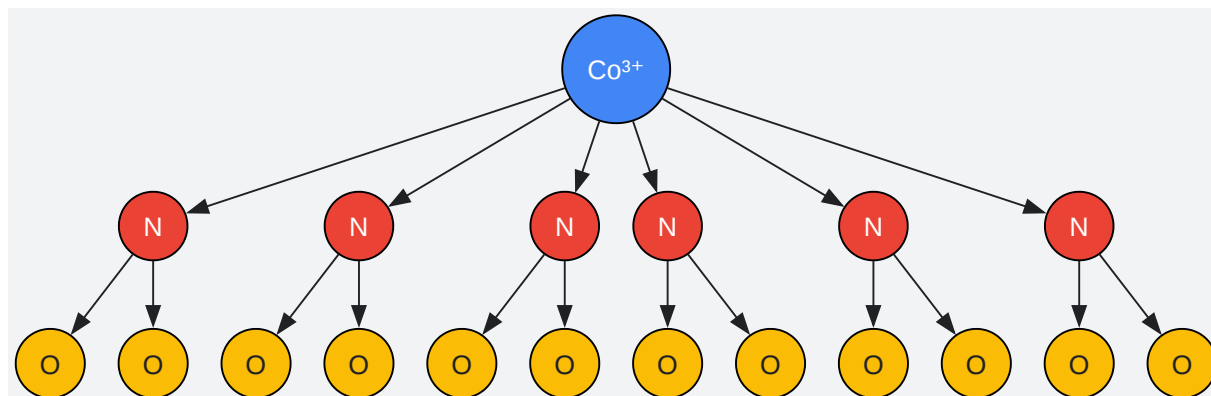
- **Introduction of the Cobalt Salt:** Once the sodium nitrite solution has cooled to room temperature, add the cobalt(II) salt (e.g., 2.3 grams of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ or a stoichiometric equivalent of $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$).
- **Acidification and Oxidation:** Slowly add a 50% aqueous solution of glacial acetic acid dropwise to the mixture while stirring. The solution will typically change color. A steady stream of air is then passed through the solution for approximately 20-30 minutes to facilitate the oxidation of Co(II) to Co(III) and to remove nitrogen oxides that are formed as byproducts.
- **Crystallization:** Cool the reaction mixture in an ice bath. Slowly add cold ethanol while stirring to induce the precipitation of the yellow **sodium hexanitrocobaltate(III)** crystals.
- **Isolation and Purification:** Collect the crystals by vacuum filtration. Wash the collected crystals with a small amount of cold ethanol to remove any soluble impurities.
- **Drying:** Dry the final product in a vacuum desiccator to prevent the absorption of moisture, as the crystals can be hygroscopic.

Overall Reaction:



Visualization of the Hexanitrocobaltate(III) Anion

The following diagram illustrates the octahedral coordination of the six nitrite ligands around the central cobalt ion in the $[\text{Co}(\text{NO}_2)_6]^{3-}$ anion.



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Caption: Structure of the $[\text{Co}(\text{NO}_2)_6]^{3-}$ anion.

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References

- 1. Sodium hexanitritocobaltate(III) - Wikipedia [en.wikipedia.org]
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